

Technical Guide on the Safe Handling of 1-Bromo-2-methoxy-2-methylpropane

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Compound of Interest

Compound Name:	1-Bromo-2-methoxy-2-methylpropane
Cat. No.:	B011694

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Bromo-2-methoxy-2-methylpropane** (CAS No: 19752-21-7). The information is intended to support laboratory personnel in minimizing risks associated with the use of this compound.

Chemical Identification and Properties

1-Bromo-2-methoxy-2-methylpropane is a halogenated ether used in various organic synthesis applications.^[1] Accurate identification is critical to ensure proper handling, as its properties differ significantly from similarly named compounds like 1-Bromo-2-methylpropane.

Table 1: Physical and Chemical Properties of **1-Bromo-2-methoxy-2-methylpropane**

Property	Value	Source
CAS Number	19752-21-7	[1] [2] [3]
Molecular Formula	C ₅ H ₁₁ BrO	[2] [3]
Molecular Weight	167.04 g/mol	[2]
IUPAC Name	1-bromo-2-methoxy-2-methylpropane	[2]
Synonyms	2-methoxy-2-methylpropyl bromide	[3]
Boiling Point	198–200°C	[1]
Purity	97%	

Note: Data for other physical properties such as density, flash point, and solubility for **1-Bromo-2-methoxy-2-methylpropane** are not readily available in the searched resources. Properties of related but different chemicals should not be used as substitutes.

Hazard Identification and Classification

This compound is classified as hazardous according to the Globally Harmonized System (GHS). It is acutely toxic if swallowed and is a known irritant.[\[2\]](#)

Table 2: GHS Hazard Classification for **1-Bromo-2-methoxy-2-methylpropane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: PubChem[\[2\]](#)

Primary Hazards:

- Acute Toxicity: Toxic if ingested.[\[2\]](#)
- Irritation: Causes irritation to the skin, eyes, and respiratory system.[\[2\]](#)
- Flammability: Classified as a combustible liquid.[\[2\]](#)

Safe Handling and Storage Protocols

Due to the limited availability of a specific, detailed Safety Data Sheet (SDS) for **1-Bromo-2-methoxy-2-methylpropane**, the following protocols are based on its GHS classification and general best practices for handling hazardous chemicals.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede handling. The following PPE is recommended:

- Eye Protection: Wear chemical safety goggles. If there is a splash hazard, use a face shield in addition to goggles.
- Skin Protection: Wear a flame-resistant lab coat and chemically resistant gloves (e.g., nitrile). Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

Handling Procedures

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[1\]](#)
- Avoid direct contact with skin and eyes and avoid inhaling vapors.
- Take precautionary measures against static discharge.

- Avoid release into the environment.[\[1\]](#)

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong bases and oxidizing agents.

Emergency Procedures

The following emergency procedures are general recommendations. Specific protocols should be developed based on institutional safety guidelines.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Water spray may be used to cool containers but may be ineffective at extinguishing the fire.
- Hazardous Combustion Products: Fire may produce poisonous gases, including hydrogen bromide.

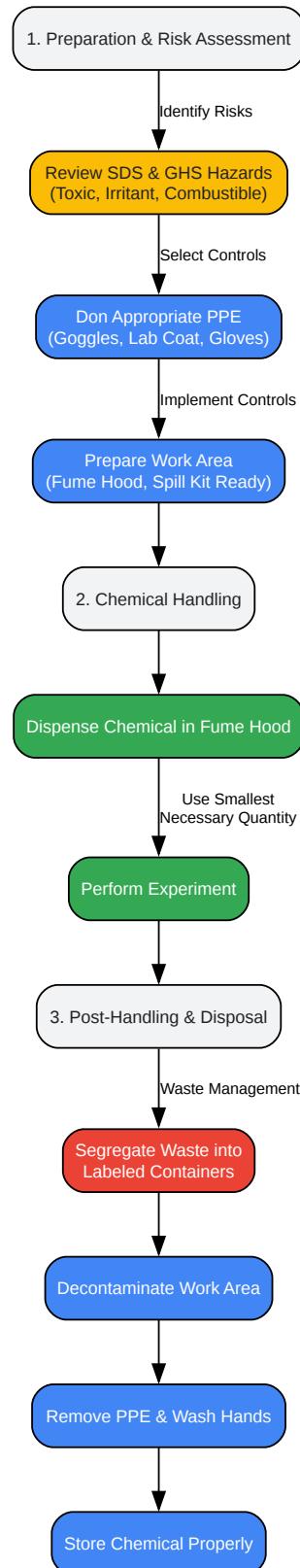
- Special Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Ensure adequate ventilation and remove all sources of ignition. Wear appropriate PPE as described in Section 3.1.
- Containment and Clean-up: Absorb the spill with inert, non-combustible material such as sand or vermiculite. Collect the material into a suitable, labeled container for disposal.

Experimental Workflow Visualization

The following diagram outlines a logical workflow for the safe handling of **1-Bromo-2-methoxy-2-methylpropane** in a laboratory setting.

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References

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